Application Notes and Protocols for ARN272 in Rodent Studies

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Compound of Interest

Compound Name:	*ARN272*
Cat. No.:	*B10752152*

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Introduction

ARN272 is a potent and selective inhibitor of the FAAH-like anandamide transporter (FLAT). By blocking the reuptake of the endogenous cannabinoid anandamide (AEA) from the synaptic cleft, **ARN272** enhances endocannabinoid signaling through cannabinoid receptor 1 (CB1). This mechanism of action makes **ARN272** a promising therapeutic candidate for various conditions, including nausea, vomiting, and pain. These application notes provide a summary of the available data on **ARN272** dosage in rodent studies and detailed protocols for its use.

Mechanism of Action

ARN272's primary mechanism of action is the inhibition of the anandamide transporter, preventing the removal of anandamide from the synapse. This leads to an accumulation of anandamide, which then activates CB1 receptors, resulting in downstream signaling that can modulate pain perception and reduce nausea and vomiting.

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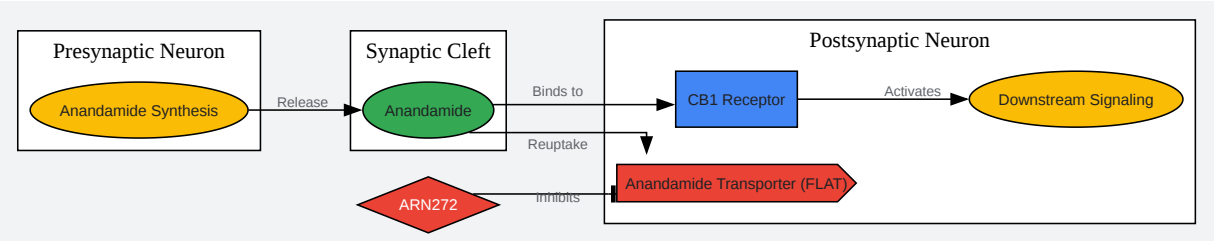

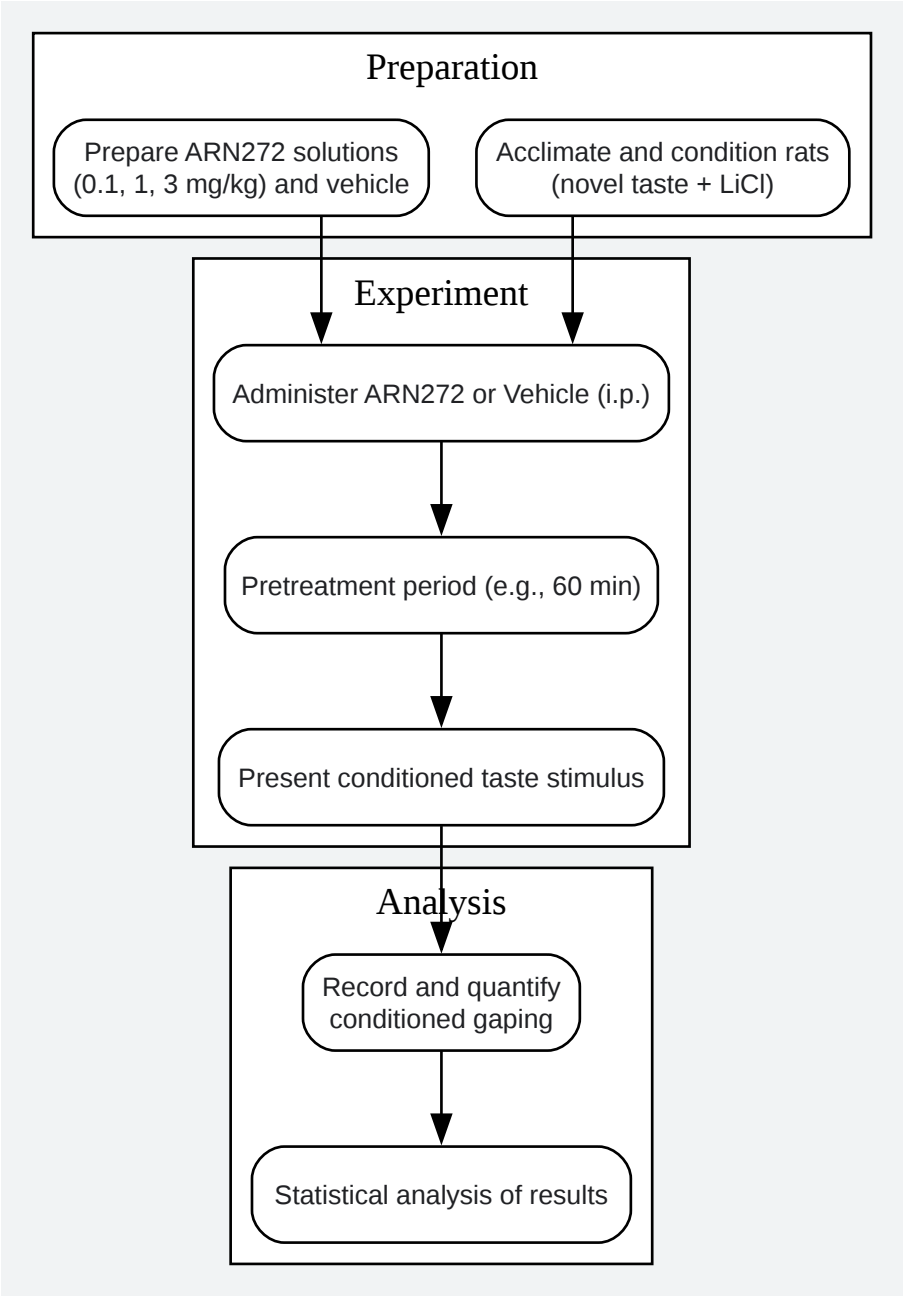

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